

A Comparative Analysis of Biodiversity in the Hoggar and Tibesti Mountains

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Compound of Interest

Compound Name: *Hoggar*

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A comprehensive review of available data reveals distinct biodiversity profiles for the **Hoggar** Mountains in Algeria and the Tibesti Mountains spanning Chad and Libya. While both massifs serve as critical refuges for Saharan-Mediterranean biota, the Tibesti Mountains exhibit a higher overall species richness and a greater degree of endemism, particularly in its flora and ichthyofauna.

Quantitative Biodiversity Comparison

The following tables summarize the available quantitative data on the biodiversity of the **Hoggar** and Tibesti Mountains. It is important to note that the data for the **Hoggar** Mountains is less complete in some categories, which may influence direct comparisons.

Category	Hoggar Mountains	Tibesti Mountains
Estimated Vascular Plant Species	~300[1]	350 - 450[2][3]
Near-Endemic Plant Species	High level of endemism reported, but specific numbers are not readily available.[1]	8[2]
Endemic Fish Species	Data not available	A majority of the 16 recorded species are endemic.[2]
Avifauna Species Count	An extensive checklist exists for the Ahaggar National Park. [4][5]	201[4]

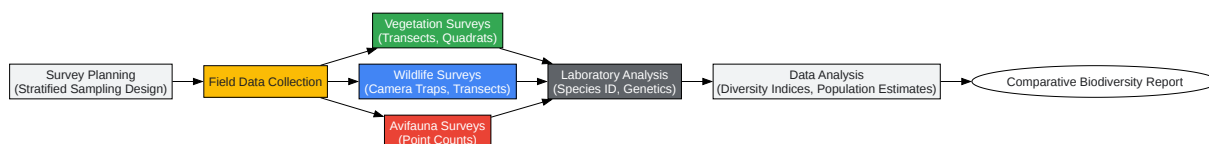
Table 1: Comparison of Floral and Faunal Species Richness

Taxonomic Group	Hoggar Mountains: Notable Species	Tibesti Mountains: Notable Species
Flora	Vachellia tortilis, Vachellia seyal, Saharan Myrtle (Myrtus nivellei), Saharan Cypress (Cupressus dupreziana), Wild olive (Olea laperrinei)[4][5][6]	Saharomontane flora with Mediterranean, Saharan, Sahelian, and Afromontane elements.[7]
Mammals	Northwest African cheetah (Acinonyx jubatus hecki), Barbary sheep (Ammotragus lervia), Dorcas gazelle (Gazella dorcas)[5]	Barbary sheep (Ammotragus lervia), Dorcas gazelle (Gazella dorcas), Addax (Addax nasomaculatus), Sudan cheetah (Acinonyx jubatus soemmeringii)[7]
Reptiles	Several endemic species including Tarentola hoggarensis.[8]	Significant reptilian diversity.[7]
Amphibians	Presence of Bufo spp. and Rana sp. has been recorded. [1]	Information on amphibian diversity is limited.
Fish	Desert-endemic Barbus spp. and Tilapia spp. are found in permanent water bodies (gueltas).[1]	16 species recorded in wadis and gueltas, with a majority being endemic.[2]

Table 2: Notable Flora and Fauna

Factors Influencing Biodiversity

The biodiversity in both mountain ranges is shaped by a complex interplay of geographic isolation, climatic conditions, and historical factors. The higher altitude of the Tibesti Mountains likely contributes to its greater diversity by creating more varied microclimates and potentially capturing more precipitation.



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